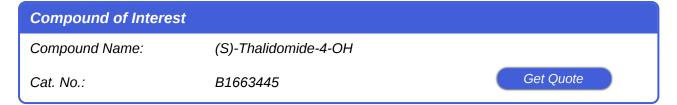


Solubility of (S)-Thalidomide-4-OH in DMSO and other solvents

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Application Notes and Protocols: (S)-Thalidomide-4-OH

Audience: Researchers, scientists, and drug development professionals.

Introduction

(S)-Thalidomide-4-OH, a metabolite of Thalidomide, is a key molecule in the study of immunomodulatory drugs (IMiDs)[1]. Like its parent compound, it exists as two enantiomers, with the (S)-enantiomer being particularly noted for its biological activities[2][3][4]. A crucial aspect of its mechanism of action involves binding to the protein Cereblon (CRBN)[2][4]. This interaction modulates the activity of the Cullin-RING E3 ubiquitin ligase complex, leading to the degradation of specific target proteins and resulting in the compound's anti-inflammatory, anti-angiogenic, and unfortunately, teratogenic effects[2][4]. Understanding the solubility of **(S)-Thalidomide-4-OH** is critical for the design and execution of in vitro and in vivo experiments, ensuring accurate and reproducible results.

Quantitative Solubility Data

The solubility of **(S)-Thalidomide-4-OH** has been determined in various common laboratory solvents. The data is summarized below for easy comparison. Note that values can vary based on experimental conditions such as temperature, purity of the compound, and the use of mechanical assistance like sonication.



Compound Name	Solvent	Reported Solubility	Molar Equivalent (MW: 274.23 g/mol)
(S)-Thalidomide-4-OH	Dimethyl Sulfoxide (DMSO)	≥51.2 mg/mL[5]	≥186.7 mM
Dimethyl Sulfoxide (DMSO)	100 mg/mL (with ultrasound)[6]	364.65 mM	
Dimethyl Sulfoxide (DMSO)	10 mg/mL[7]	36.5 mM	
Dimethylformamide (DMF)	12 mg/mL[7]	43.8 mM	
Ethanol (EtOH)	Insoluble[5]	-	-
Water	Insoluble[5]	-	-

For comparison, the related racemic (±)-Thalidomide is soluble in DMSO and dimethylformamide at approximately 12 mg/mL and is sparingly soluble in aqueous buffers[8].

Experimental Protocols

Protocol 1: General Procedure for Determining Solubility

This protocol provides a standardized, stepwise method for determining the solubility of a test compound like **(S)-Thalidomide-4-OH** in a preferred order of solvents.

Materials:

- (S)-Thalidomide-4-OH
- Solvents of choice (e.g., DMSO, Ethanol, cell culture media, aqueous buffers)
- Analytical balance
- Glass tubes
- · Vortex mixer



- · Water bath sonicator
- Incubator or water bath at 37°C

Procedure:

- Initial High-Concentration Test:
 - Weigh approximately 10 mg of (S)-Thalidomide-4-OH into a glass tube.
 - Add 0.5 mL of the primary solvent (e.g., DMSO) to achieve an initial concentration of 20 mg/mL. The test chemical and solvent should be at room temperature[9].
- Mechanical Dissolution Sequence:
 - Mixing: Gently mix the solution at room temperature. Vortex the tube for 1-2 minutes[9].
 Observe for complete dissolution.
 - Sonication: If the compound is not fully dissolved, place the tube in a water bath sonicator for up to 5 minutes[9]. Observe again.
 - Warming: If the compound remains undissolved, warm the solution to 37°C for 5-60 minutes in a water bath or incubator[9]. Observe for dissolution.
- Stepwise Dilution (if necessary):
 - If the compound does not dissolve at the initial concentration, increase the solvent volume to decrease the concentration by a factor of 10 (e.g., to 2 mg/mL)[9].
 - Repeat the mechanical dissolution sequence (vortexing, sonication, warming) as described in step 2[9].
 - Continue this 10-fold dilution and dissolution sequence until the compound is fully dissolved.
- Documentation:

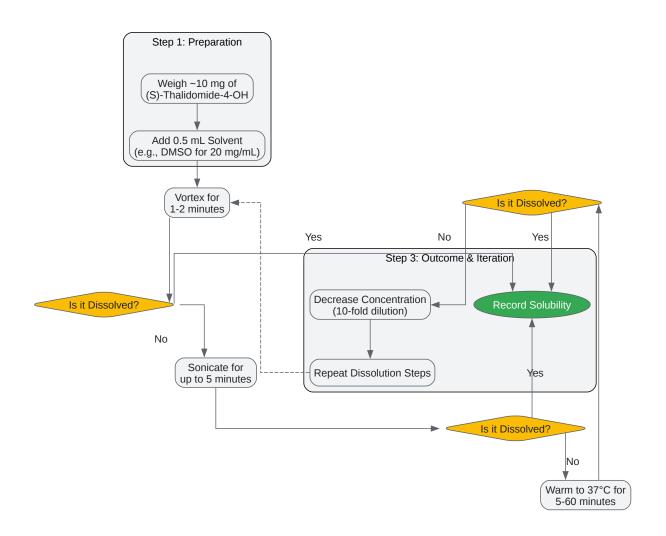


 Record the final concentration at which the compound completely dissolves in each solvent tested. This is the determined solubility under the specified conditions.

Visualizations

Experimental Workflow: Solubility Determination





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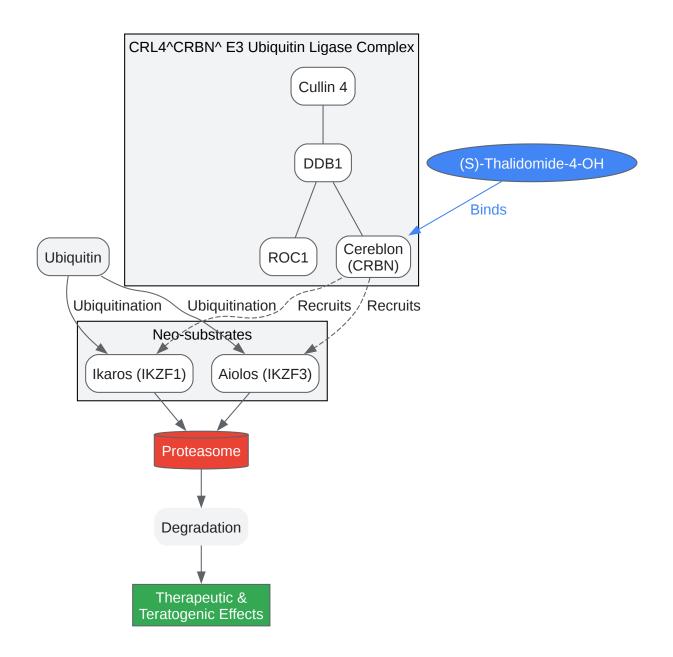
Caption: Workflow for determining the solubility of (S)-Thalidomide-4-OH.



Signaling Pathway: Thalidomide's Mechanism of Action

(S)-Thalidomide and its derivatives function as molecular glues. The (S)-enantiomer preferentially binds to Cereblon (CRBN), a component of the Cullin 4-RING E3 ubiquitin ligase complex (CRL4^CRBN^)[4]. This binding alters the substrate specificity of the E3 ligase, leading to the ubiquitination and subsequent proteasomal degradation of neo-substrates, such as the transcription factors Ikaros (IKZF1) and Aiolos (IKZF3). The degradation of these proteins is central to the immunomodulatory and anti-myeloma effects of the drug[4]. The teratogenic effects are also mediated through this CRBN-dependent pathway[2][4].





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Caption: **(S)-Thalidomide-4-OH** binds to CRBN, inducing degradation of neo-substrates.



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